

toxicological profile comparison of chlorinated phosphonates

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Compound of Interest

Compound Name: (1,2-Dichloropropyl)phosphonic acid

CAS No.: 143247-74-9

Cat. No.: B12539870

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Introduction & Nomenclature Clarification

In industrial and regulatory literature, the term "chlorinated phosphonates" is frequently used as a catch-all for halogenated phosphorus flame retardants. However, from a strict chemical and toxicological standpoint, the primary compounds of concern in this class are Chlorinated Organophosphate Esters (Cl-OPEs).

As legacy compounds like Tris(2-chloroethyl) phosphate (TCEP) face global restrictions due to their persistence and toxicity, industry has shifted toward alternatives like Tris(1-chloro-2-propyl) phosphate (TCPP) and Tris(1,3-dichloro-2-propyl) phosphate (TDCPP). This guide objectively compares the toxicological profiles of these three critical Cl-OPEs, elucidating the structure-activity relationships (SAR) that drive their distinct Adverse Outcome Pathways (AOPs).

Mechanistic Toxicology & Structure-Activity Relationship (SAR)

The toxicokinetics of Cl-OPEs are dictated by two primary structural features: the central phosphate core (which mimics endogenous substrates and neurotoxic pesticides) and the chlorinated alkyl chains (which govern lipophilicity and steric hindrance).

- **Lipophilicity and Bioaccumulation:** Toxicity scales directly with the octanol-water partition coefficient (Log Kow). TDCPP, possessing two chlorine atoms per propyl chain, exhibits the highest lipophilicity, leading to aggressive bioaccumulation in lipid-rich tissues such as the brain and gonads.
- **Receptor-Mediated Endocrine Disruption:** Unlike classical organophosphates that primarily target Acetylcholinesterase (AChE), highly chlorinated OPEs act as potent endocrine disruptors. Recent paradigm-shifting research demonstrates that, bypassing traditional nuclear receptors to induce neurodevelopmental deficits.
- **Hepatotoxicity via PXR:** Both TCPP and TDCPP are implicated in, a Molecular Initiating Event (MIE) that upregulates CD36, driving fatty acid influx and ultimately resulting in liver steatosis.

Quantitative Toxicological Comparison

The following table synthesizes the quantitative toxicity thresholds and primary mechanistic targets of the three major Cl-OPEs, utilizing zebrafish (*Danio rerio*) as the standardized vertebrate model for comparative embryotoxicity.

Compound	Structural Feature	Log Kow	BCF (Zebrafish)	LC50 (Zebrafish, 120 hpf)	Primary Molecular Initiating Event (MIE)
TCEP	1 Chlorine / Ethyl group	1.44	Low (<10)	>100 mg/L	AChE Inhibition, CYP19A1 Downregulation
TCP	1 Chlorine / Propyl group	2.59	Moderate (~20)	~70.0 mg/L	PXR Activation, Moderate Neurotoxicity
TDCPP	2 Chlorines / Propyl group	3.65	High (110–460)	~7.0 mg/L	Integrin $\alpha\beta3$ Binding, PXR Activation

Data synthesized from and .

Self-Validating Experimental Methodologies

To accurately assess the toxicological divergence of these compounds, researchers must move beyond nominal dosing. The following protocols are designed as self-validating systems, ensuring that observed apical outcomes are causally linked to verified internal dosimetry.

Protocol 1: High-Throughput Zebrafish Embryo Toxicity (ZET) Assay with Internal Dosimetry

Causality of Design: Nominal water concentrations fail to predict toxicity due to the differential partitioning of Cl-OPEs. By coupling the ZET assay with LC-MS/MS internal dosimetry, we establish a definitive, tissue-level dose-response relationship.

Step-by-Step Methodology:

- Embryo Selection & Staging: Collect fertilized wild-type zebrafish embryos. At 0.75 hours post-fertilization (hpf), select healthy embryos and distribute them into 96-well plates (1 embryo/well) containing 200 μ L of E3 medium.
- Dosing & Controls (Self-Validation):
 - Vehicle Control: 0.1% DMSO (must exhibit <10% mortality to validate system health).
 - Positive Control: 5-azacytidine (50 μ M) to validate the system's sensitivity to developmental disruption.
 - Test Articles: Dose TCEP, TCPP, and TDCPP at environmentally relevant gradients (e.g., 0.1 to 10 mg/L).
- Exposure & Renewal: Maintain plates at 28.5°C on a 14:10 light/dark cycle. Perform 100% daily media renewal to prevent chemical degradation and maintain exposure pressure.
- Analytical Confirmation: Extract 50 pooled embryos per treatment group at 2 hpf and 120 hpf. Homogenize in acetonitrile, centrifuge, and analyze the supernatant via LC-MS/MS to quantify the actual internal dose of the parent compound and primary metabolites (e.g., BDCPP for TDCPP).
- Behavioral Tracking: At 120 hpf, utilize a DanioVision system to perform a light/dark transition test (10 min dark / 10 min light cycles). Causality: Sudden light transitions provoke a startle response, unmasking latent motor neuron defects caused by integrin $\alpha\beta3$ disruption.

Protocol 2: Multiplexed In Vitro Assay (AChE Inhibition & PXR Activation)

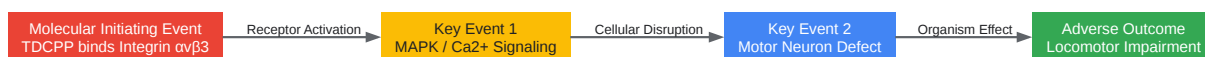
Causality of Design: Cl-OPEs share structural homology with neurotoxic pesticides but exhibit distinct mechanisms. Multiplexing AChE inhibition (neurotoxicity) with PXR reporter assays (hepatotoxicity) allows for precise mechanistic profiling while ruling out generalized cytotoxicity.

Step-by-Step Methodology:

- Cell Culture & Plating: Seed HepG2 cells (stably transfected with a PXR-response element luciferase reporter) into 384-well plates at 1×10^4 cells/well.
- Treatment Application: Apply Cl-OPEs (1 μ M to 100 μ M).
 - PXR Positive Control: Rifampicin (10 μ M).
 - AChE Positive Control: Chlorpyrifos-oxon (1 μ M).
- Cytotoxicity Gating (Self-Validation): After 24 hours, add a fluorogenic viability substrate (e.g., CellTiter-Fluor). Read fluorescence (Ex 380/Em 505). Causality: This step ensures that any reduction in reporter signal is due to specific receptor interaction, not generalized cell death.
- AChE Kinetics (Ellman's Method): Lyse a parallel plate of cells. Add acetylthiocholine iodide and DTNB (5,5'-dithiobis-(2-nitrobenzoic acid)). Measure absorbance continuously at 412 nm for 10 minutes to calculate the specific rate of AChE inhibition.
- PXR Luminescence: To the primary HepG2 plate, add luciferase assay reagent and measure luminescence to quantify PXR activation relative to the vehicle control.

Mechanistic Pathway Visualization

The following diagram maps the Adverse Outcome Pathway (AOP) for TDCPP, illustrating how a specific molecular interaction cascades into an organism-level behavioral deficit.



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AOP of TDCPP-induced neurodevelopmental toxicity via membrane thyroid hormone receptor activation.

References

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- Potential Adverse Outcome Pathways of Chlorinated Organophosphate Flame Retardants National Center for Biotechnology Information (NCBI) / PMC URL:[[Link](#)]
- Tris(1,3-dichloro-2-propyl)phosphate Induces Genome-Wide Hypomethylation within Early Zebrafish Embryos Environmental Science & Technology (ACS Publications) URL:[[Link](#)]
- Pregnane X Receptor (PXR) activation leads to liver steatosis AOP-Wiki (Adverse Outcome Pathway Knowledge Base) URL:[[Link](#)]
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